

# Unveiling Pumiloside: A Technical Guide to its Chemical Properties and Biological Activities

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## Compound of Interest

Compound Name: *Pumiloside*

Cat. No.: *B3418643*

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## Introduction

**Pumiloside**, a quinoline alkaloid glycoside, has garnered significant interest within the scientific community for its diverse biological activities, including its role as an acetylcholinesterase inhibitor and its potential as an antiviral agent. This technical guide provides a comprehensive overview of the fundamental chemical properties of **Pumiloside**, detailed experimental protocols for its analysis, and an exploration of its known biological signaling pathways.

## Core Chemical Properties

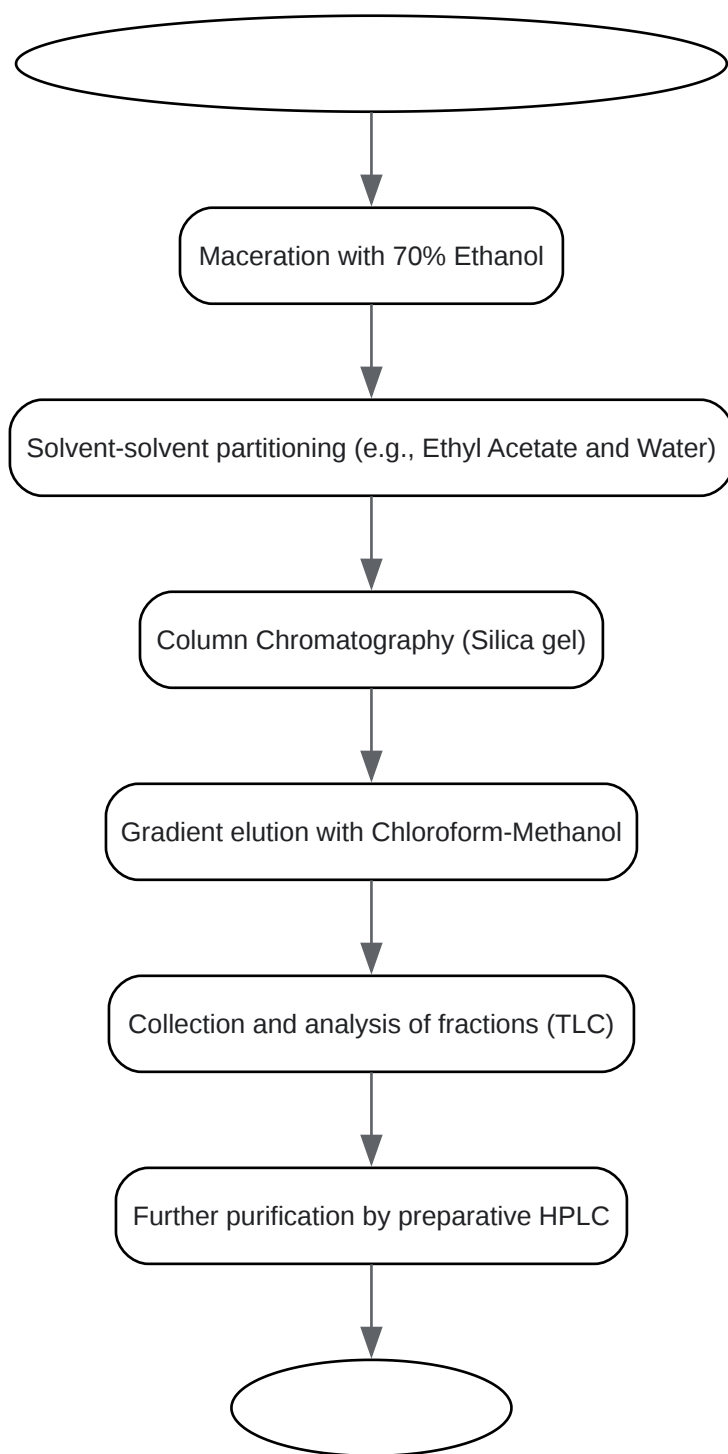
**Pumiloside** presents as a yellow powder and is characterized by the following physicochemical properties:

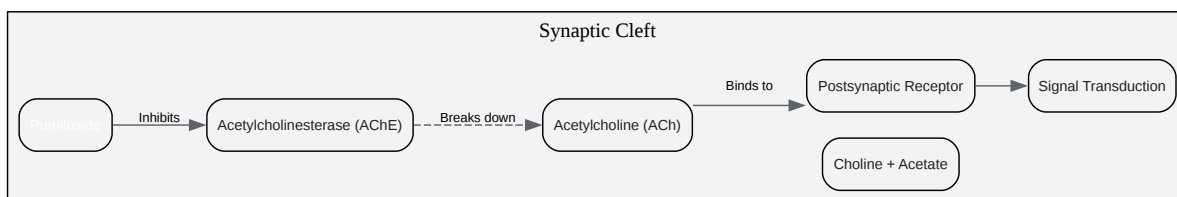
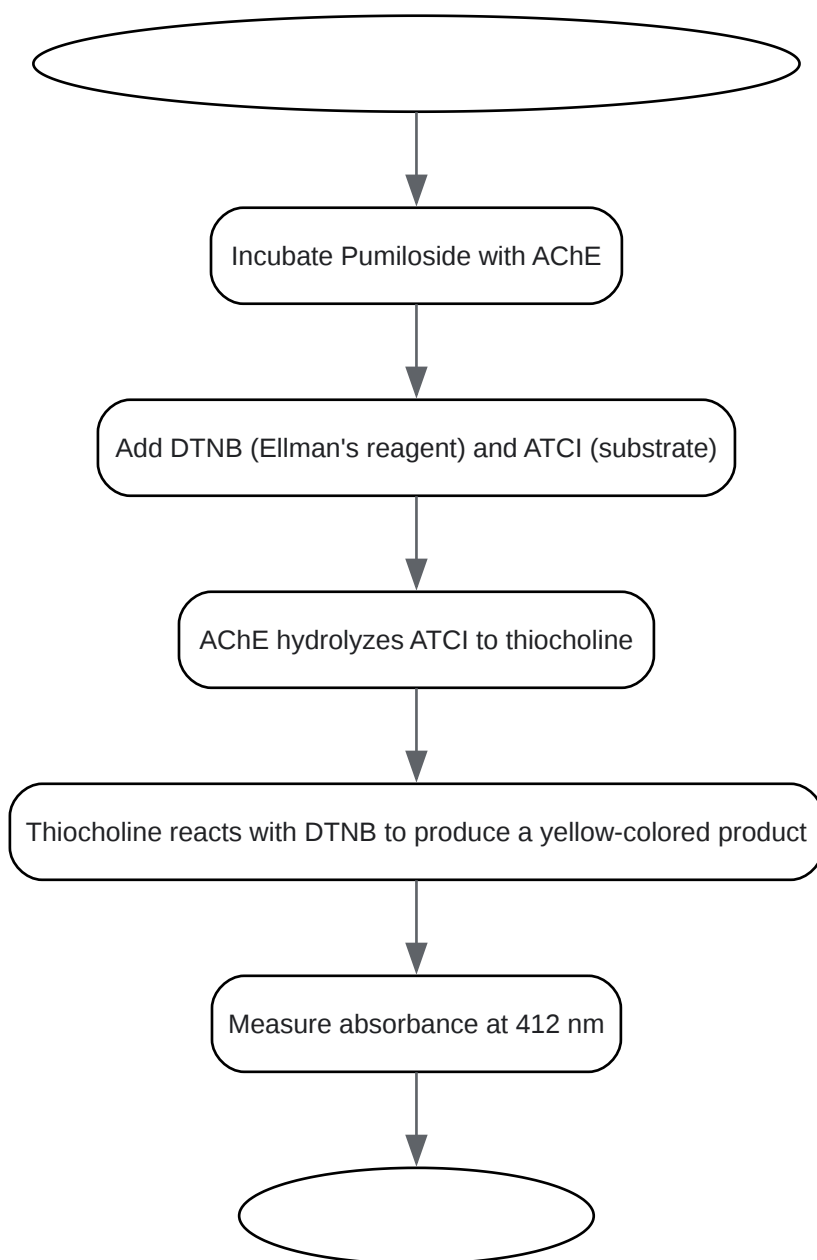
Property	Value	Reference
Molecular Formula	C <sub>26</sub> H <sub>28</sub> N <sub>2</sub> O <sub>9</sub>	
Molecular Weight	512.5 g/mol	
CAS Number	126722-26-7	
Appearance	Yellow powder	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone. Insoluble in water.	
Purity	>98% (as determined by HPLC)	

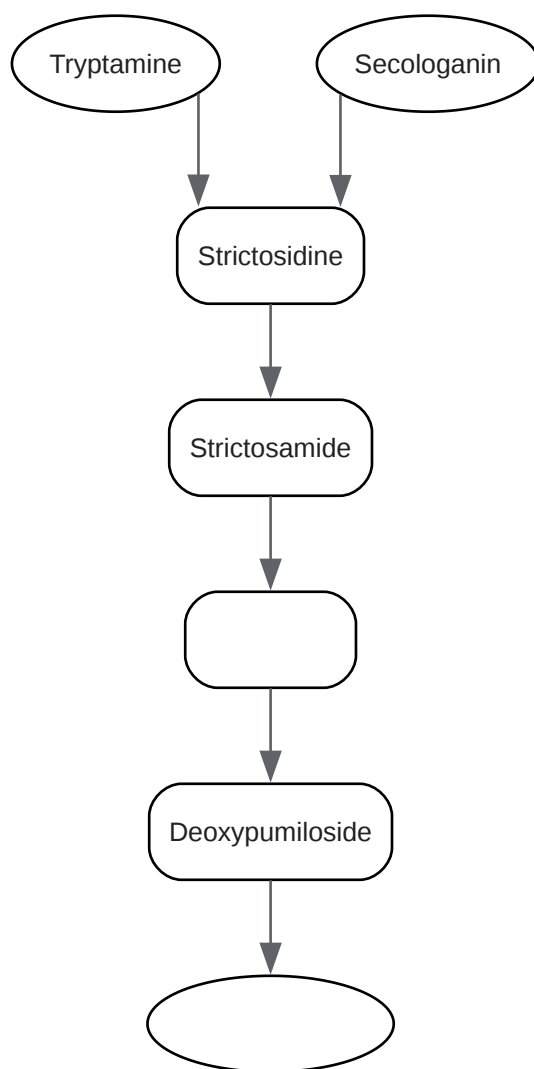
## Experimental Protocols

### Isolation and Purification of Pumiloside from *Nauclea officinalis*

While specific, detailed protocols for the isolation of **Pumiloside** can vary between laboratories, a general methodology can be outlined based on common practices for the extraction of alkaloids from plant materials. The following is a representative workflow:







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